

2-Chloro-6-iodoaniline: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: 2-Chloro-6-iodoaniline

Cat. No.: B1317141

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety and hazards associated with **2-Chloro-6-iodoaniline**. Due to the limited availability of specific toxicological data for this compound, information from the closely related and structurally similar compound, 2-chloroaniline, is used as a surrogate for quantitative hazard assessment and is duly noted. This guide is intended for use by professionals in research and development who are trained in handling hazardous materials.

Hazard Identification and GHS Classification

2-Chloro-6-iodoaniline is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on available data for **2-Chloro-6-iodoaniline** and similar haloanilines.

GHS Pictograms:

 alt text

[1]

Signal Word: Danger[1]

Hazard Statements:

- H301: Toxic if swallowed.[1]
- H311: Toxic in contact with skin.
- H331: Toxic if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.
- H411: Toxic to aquatic life with long lasting effects.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
[1]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P361: Take off immediately all contaminated clothing.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Data

Quantitative toxicological data for **2-Chloro-6-iodoaniline** is not readily available. The following tables summarize acute toxicity data for the surrogate compound, 2-chloroaniline. These values should be used as an estimation of the potential toxicity of **2-Chloro-6-iodoaniline**.

Table 1: Acute Toxicity Data for 2-Chloroaniline

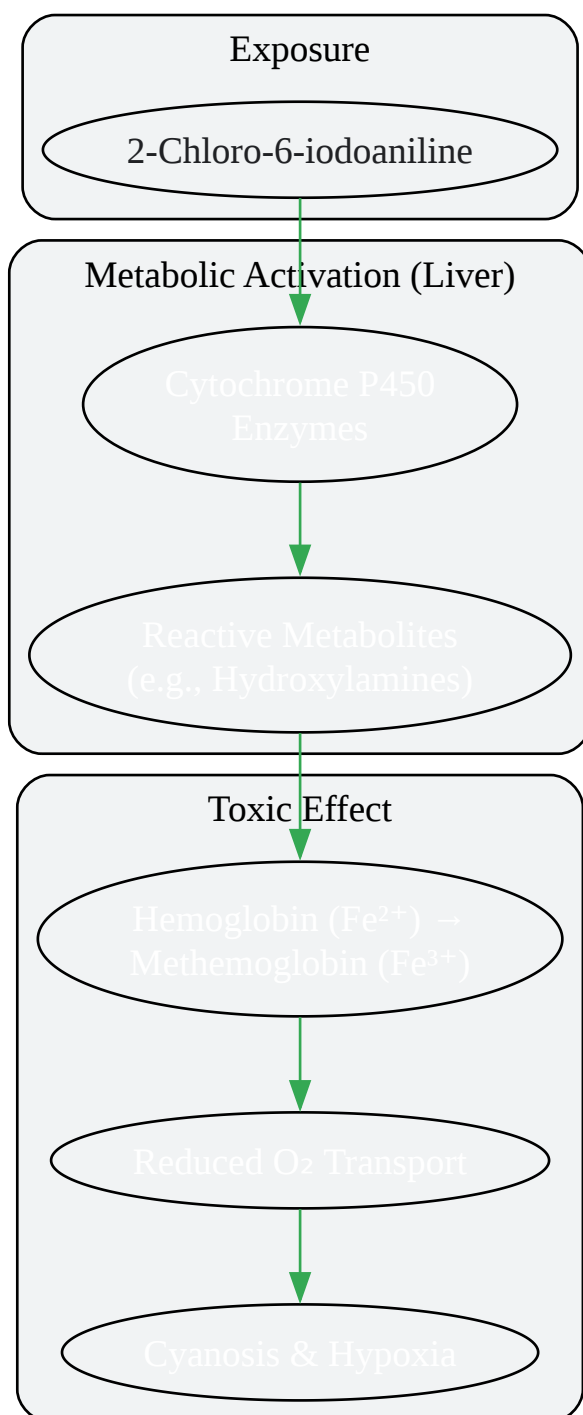
Route of Exposure	Species	Test	Value	Reference
Oral	Rat	LD50	1016 mg/kg bw	
Oral	Mouse	LD50	256 mg/kg bw	[1]
Dermal	Rat	LD50	1000 mg/kg bw	[2]
Dermal	Rabbit	LD50	>200 mg/kg bw	[2]
Inhalation (aerosol)	Rat	LC50 (4h)	4.2 - 6.1 mg/L air	
Inhalation (vapor)	Rat	LC50 (4h)	>4.406 mg/L air	

LD50: Lethal Dose, 50%; LC50: Lethal Concentration, 50%; bw: body weight.

Mechanism of Toxicity

The primary mechanism of toxicity for chloroanilines is the induction of methemoglobinemia.[3][4][5] This condition arises from the oxidation of the ferrous iron (Fe^{2+}) in hemoglobin to the ferric state (Fe^{3+}), rendering it incapable of binding and transporting oxygen. This leads to cyanosis (a bluish discoloration of the skin and mucous membranes) and, in severe cases, can result in life-threatening hypoxia.[3][4][5]

The metabolic activation of chloroanilines is a key step in their toxicity. Cytochrome P450 enzymes in the liver can metabolize these compounds to reactive intermediates, such as hydroxylamines and nitroso compounds, which are potent oxidizing agents that drive the formation of methemoglobin.[6][7]



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Experimental Protocols

Standardized protocols for assessing the toxicity of chemical substances are provided by organizations such as the Organisation for Economic Co-operation and Development (OECD).

For in vitro cytotoxicity assessment, common methods include the MTT and LDH assays.

Acute Toxicity Testing (OECD Guidelines)

Table 2: Relevant OECD Guidelines for Acute Toxicity Testing

Guideline No.	Test	Principle
OECD 423	Acute Oral Toxicity – Acute Toxic Class Method	A stepwise procedure with the use of a minimum number of animals per step to classify a substance into one of a series of toxicity classes. [8] [9] [10] [11] [12]
OECD 402	Acute Dermal Toxicity	A substance is applied to the skin of experimental animals in graduated doses to determine the toxic effects. [13] [14] [15] [16] [17]
OECD 403	Acute Inhalation Toxicity	Animals are exposed to the substance via inhalation for a defined period to determine the concentration that causes mortality. [18] [19] [20] [21] [22]

In Vitro Cytotoxicity Assays

4.2.1. MTT Assay Protocol (General)

This assay measures cell viability based on the metabolic activity of mitochondria.

- **Cell Seeding:** Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with varying concentrations of **2-Chloro-6-iodoaniline** for a specified duration (e.g., 24, 48, or 72 hours).

- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals.
[23][24]
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or SDS) to dissolve the formazan crystals.[25]
- **Absorbance Measurement:** Measure the absorbance at a wavelength of 570 nm using a microplate reader.[24] Cell viability is proportional to the absorbance.

4.2.2. LDH Cytotoxicity Assay Protocol (General)

This assay quantifies cell death by measuring the release of lactate dehydrogenase (LDH) from damaged cells.

- **Cell Seeding and Treatment:** Prepare and treat cells in a 96-well plate as described for the MTT assay.
- **Supernatant Collection:** After the treatment period, centrifuge the plate and carefully collect the supernatant from each well.
- **LDH Reaction:** Add the LDH reaction mixture to the supernatant in a new 96-well plate.[26][27]
- **Incubation:** Incubate the plate at room temperature, protected from light, for approximately 30 minutes.[27][28]
- **Absorbance Measurement:** Measure the absorbance at a wavelength of 490 nm.[27][29] The amount of LDH released is proportional to the number of dead cells.

Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when handling **2-Chloro-6-iodoaniline**.

5.1. Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.

- **Skin Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates, especially when handling the solid form or when ventilation is inadequate.

5.2. Handling and Storage

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid creating dust.
- Store in a tightly closed container in a cool, dry, and dark place.
- Keep away from incompatible materials such as strong oxidizing agents and acids.

5.3. First Aid Measures

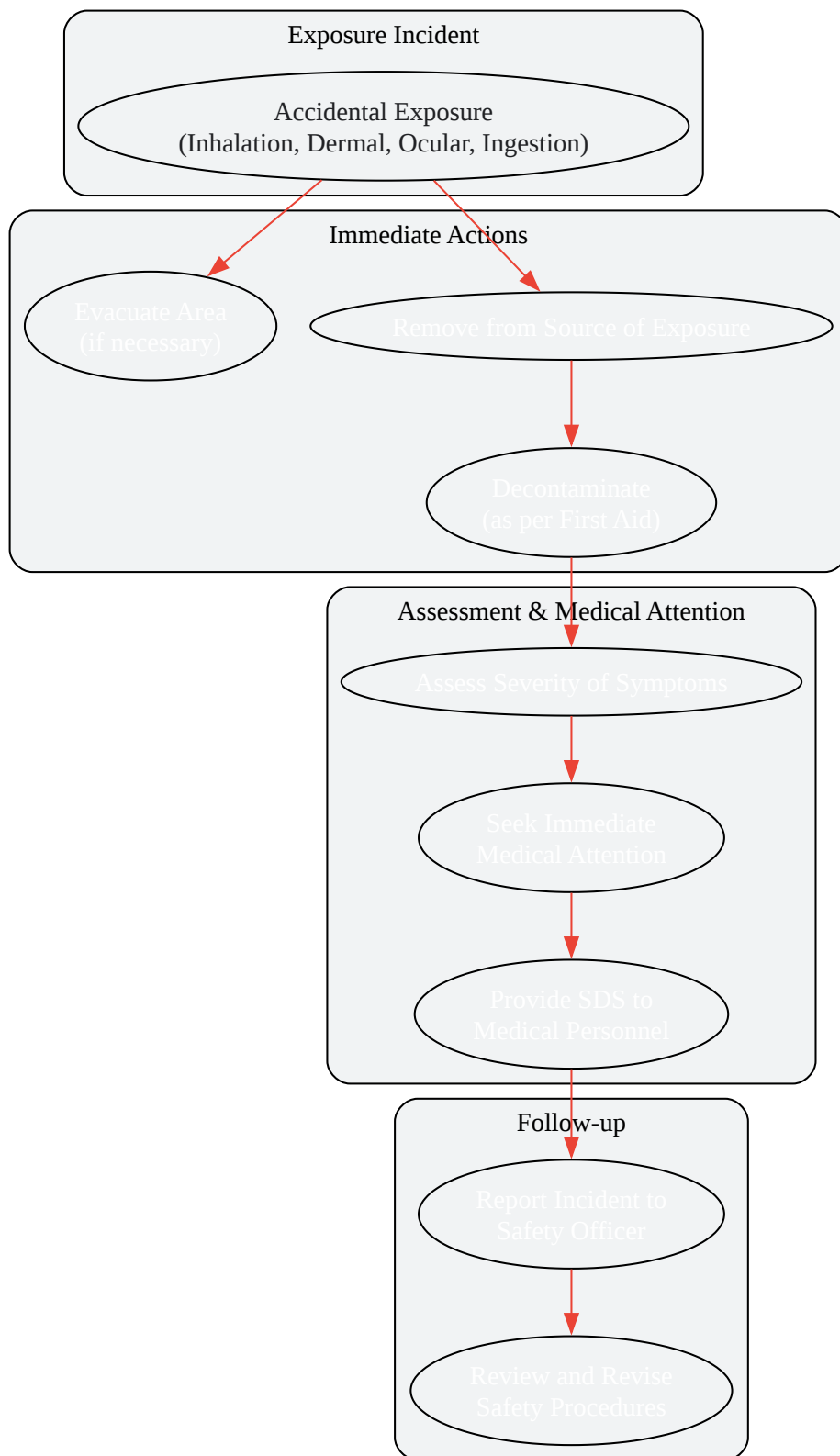
- **If Swallowed:** Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[30]
- **If on Skin:** Immediately take off all contaminated clothing. Wash skin with plenty of soap and water. Seek immediate medical attention.
- **If Inhaled:** Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician.
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[30]

5.4. Disposal

Dispose of **2-Chloro-6-iodoaniline** and its containers as hazardous waste in accordance with local, state, and federal regulations. Do not allow it to enter the environment.

Emergency Response Workflow

The following diagram outlines a logical workflow for responding to an accidental exposure to **2-Chloro-6-iodoaniline**.



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This guide provides a summary of the available safety and hazard information for **2-Chloro-6-iodoaniline**. It is crucial for all personnel handling this compound to be thoroughly familiar with its potential hazards and to implement all necessary safety precautions. Always refer to the most current Safety Data Sheet (SDS) for this compound before use.

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